Structure-activity relationship of ethylphenyl triazole amines

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Compound of Interest

Compound Name:	*5-(4-Ethylphenyl)-4H-1,2,4-triazol-3-amine*
Cat. No.:	*B13317650*

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Optimizing the Scaffold: SAR of Ethylphenyl Amino-Triazoles

Executive Summary

This technical guide analyzes the medicinal chemistry and structure-activity relationships (SAR) of ethylphenyl amino-triazoles, a privileged scaffold in the design of cytochrome P450 (CYP) inhibitors. While this chemotype has applications in antifungal therapy (CYP51 inhibition), this guide focuses on its critical role as a non-steroidal Aromatase Inhibitor (AI) targeting CYP19A1 for estrogen-dependent breast cancer therapy.

We deconstruct the scaffold into its three pharmacophoric pillars: the Heme-Coordinating Triazole, the Flexible Amine Linker, and the Hydrophobic Ethylphenyl Tail. The guide provides validated synthetic protocols, rigorous biological assay standards, and computational insights to aid researchers in lead optimization.

The Pharmacophore: Anatomy of the Scaffold

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The efficacy of ethylphenyl amino-triazoles relies on a "lock-and-key" mechanism within the CYP450 active site. The molecule must simultaneously coordinate the catalytic heme iron and occupy the hydrophobic access channel.

1.1 Structural Deconstruction

- The Warhead (1,2,4-Triazole): The

  nitrogen of the triazole ring acts as a weak base, donating a lone pair to the

  ion of the heme porphyrin complex. This blocks the binding of molecular oxygen, halting the enzymatic hydroxylation.

- The Linker (Amine/Ethyl): A secondary or tertiary amine provides a critical hydrogen bond donor/acceptor site. The ethyl spacer (often part of a benzyl or phenethyl fragment) governs the entropic penalty of binding; it must be flexible enough to navigate the channel but rigid enough to minimize conformational scrambling.

- The Anchor (Phenyl/Aryl Group): This moiety slots into the hydrophobic pocket (residues Phe220, Trp224 in CYP19A1). Substitution here determines selectivity and metabolic stability.

1.2 DOT Visualization: SAR Logic Map

The following diagram illustrates the functional requirements for each region of the scaffold.

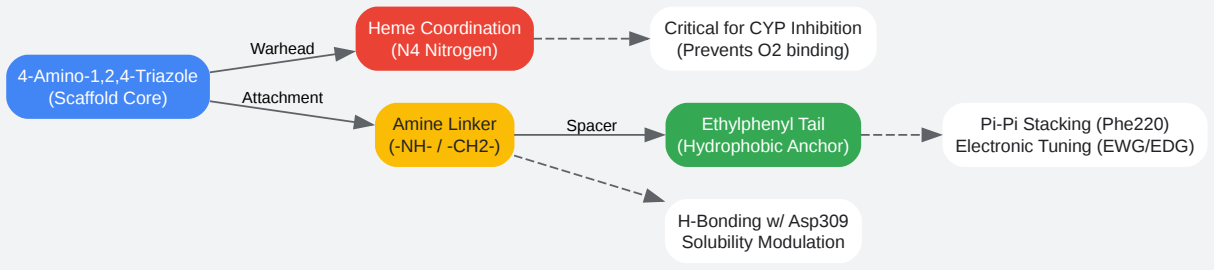

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Figure 1: Pharmacophore dissection of the amino-triazole scaffold showing the functional role of each structural domain.

Synthetic Pathways

To access this chemical space, we utilize a convergent synthesis strategy. The most robust method involves the formation of the 4-amino-triazole core followed by a reductive alkylation.

2.1 Protocol: Reductive Amination Route

This method is preferred over direct alkylation due to higher yields and the avoidance of over-alkylation.

Reagents:

- 4-Amino-1,2,4-triazole (Starting material)[1][2][3][4][5]
- Substituted Phenylacetaldehyde (The "Ethylphenyl" precursor)
- Sodium Triacetoxyborohydride (STAB) or
- Acetic Acid (Catalyst)

Step-by-Step Methodology:

- Imine Formation: Dissolve 4-amino-1,2,4-triazole (1.0 eq) and the appropriate phenylacetaldehyde (1.1 eq) in anhydrous methanol. Add a catalytic amount of acetic acid (5 mol%).
- Reflux: Heat the mixture to reflux for 4–6 hours. Monitor by TLC (formation of the Schiff base).
- Reduction: Cool the reaction to

  . Slowly add Sodium Triacetoxyborohydride (1.5 eq) portion-wise.
- Stir: Allow the mixture to warm to room temperature and stir overnight.
- Quench & Extraction: Quench with saturated

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. Extract with Ethyl Acetate (

).

- Purification: Wash organic layer with brine, dry over

, and concentrate. Purify via flash column chromatography (DCM:MeOH gradient).

2.2 DOT Visualization: Synthetic Workflow

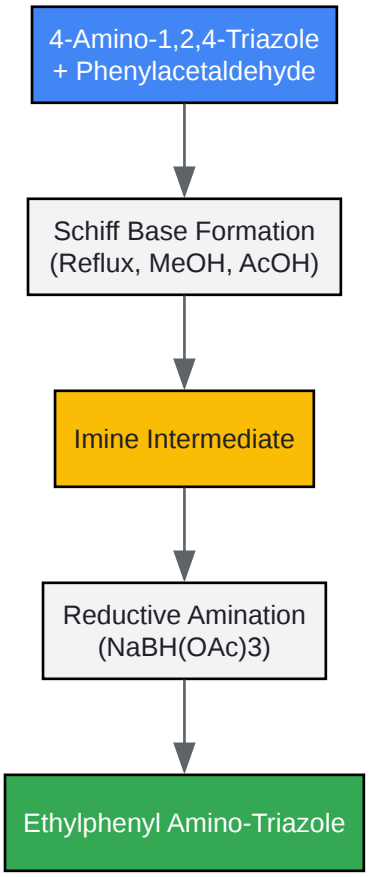

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Figure 2: Convergent synthetic pathway via reductive amination to generate the target scaffold.

SAR Deep Dive: Tuning for Potency

The optimization of the ethylphenyl amino-triazole series (exemplified by compounds like YM511) reveals critical trends in electronic and steric tuning.

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3.1 The Phenyl Ring: Electronic Effects

Substituents on the phenyl ring drastically alter potency.

- Electron Withdrawing Groups (EWG): Introduction of strong EWGs (e.g.,

  ,

  ,

) at the para position of the phenyl ring significantly enhances aromatase inhibition. This is likely due to the modulation of the amine's

  and improved pi-stacking interactions within the active site.

- Electron Donating Groups (EDG): Groups like

  or

  generally reduce potency in this specific scaffold, potentially by creating unfavorable electron repulsion near the hydrophobic residues.

3.2 Linker Length and Flexibility

- Ethyl vs. Methyl: A two-carbon (ethyl) spacer between the amine and the phenyl ring is often optimal. It allows the phenyl ring to reach the deep hydrophobic pocket (Phe220) while keeping the triazole pinned to the heme.

- Rigidification: Constraining the linker (e.g., incorporating it into a piperidine ring) can improve selectivity but often at the cost of absolute potency due to the loss of "induced fit" capability.

3.3 Quantitative Data Summary (Representative)

Table 1: Comparative inhibitory activity of 4-amino-triazole derivatives against Human Placental Aromatase (CYP19A1).

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Compound ID	R-Group (Phenyl)	Linker	IC50 (nM)	Notes
AT-01	H	Ethyl	150	Baseline activity
AT-02	4-Cl	Ethyl	45	Halogen improves lipophilicity
AT-03	4-CN	Ethyl	0.4	Strong EWG; High Potency (YM511 Analog)
AT-04	4-OMe	Ethyl	600	EDG detrimental to binding
AT-05	4-CN	Methyl	12	Linker too short for optimal fit

Biological Evaluation Protocols

To validate the SAR discussed above, the following protocols must be established. These assays ensure the data is robust and comparable to clinical standards like Letrozole.

4.1 In Vitro Aromatase Inhibition Assay

Principle: Measures the reduction in the conversion of a fluorogenic substrate (e.g., Dibenzylfluorescein) to fluorescein by recombinant CYP19A1.

Protocol:

- Preparation: Prepare a master mix containing CYP19A1 enzyme (10 nM final), NADPH regenerating system (

  ,

  glucose-6-phosphate,

  G6P dehydrogenase), and phosphate buffer (pH 7.4).

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- Incubation: Add test compounds (dissolved in DMSO) at varying concentrations (0.1 nM to 10

) to 96-well black plates.
- Initiation: Add the fluorogenic substrate (0.4

). Incubate at

  for 30 minutes.
- Termination: Stop reaction with

  NaOH.
- Measurement: Read fluorescence at Ex/Em 485/530 nm.
- Analysis: Calculate % inhibition relative to DMSO control and fit to a sigmoidal dose-response curve to determine

  .

4.2 Cell Viability (MCF-7)

Context: Confirms that enzyme inhibition translates to cancer cell death in estrogen-dependent lines.

- Cell Line: MCF-7 (ER+ Breast Cancer).
- Control: MDA-MB-231 (ER- Breast Cancer) to prove selectivity.
- Method: MTT or CellTiter-Glo assay after 72h incubation with compounds.

Computational Docking Insights

Molecular modeling is essential to visualize the "Ethylphenyl" fit.

- Heme Interaction: The distance between the Triazole N4 and Heme Fe should be

  .

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- Pi-Stacking: Look for T-shaped or parallel displaced stacking between the ethylphenyl moiety and Phe220 or Trp224.
- H-Bonding: The secondary amine often forms a water-mediated bridge or direct H-bond with Asp309 or Thr310, stabilizing the inhibitor in the access channel.

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